

Theoretical properties of "2-(2-Aminoethyl)benzoic acid hydrochloride"

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)benzoic acid
hydrochloride

Cat. No.: B563983

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An In-depth Technical Guide to 2-(2-Aminoethyl)benzoic Acid Hydrochloride

This document provides a comprehensive overview of the theoretical and known properties of **2-(2-Aminoethyl)benzoic acid hydrochloride**, a bifunctional chemical compound of interest in synthetic and medicinal chemistry. This guide is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

2-(2-Aminoethyl)benzoic acid hydrochloride is a derivative of benzoic acid featuring an aminoethyl substituent at the ortho position. The hydrochloride salt form enhances the compound's stability and solubility in aqueous media. While extensive experimental data is not widely published, the following tables summarize its known chemical identifiers and properties.

Table 1: Chemical Identification of **2-(2-Aminoethyl)benzoic acid Hydrochloride**

Identifier	Value	Citation
IUPAC Name	2-(2-Aminoethyl)benzoic acid hydrochloride	
CAS Number	102879-42-5	[1][2][3]
Molecular Formula	C ₉ H ₁₂ ClNO ₂	[1][2]
Molecular Weight	201.65 g/mol	[1][2]
Canonical SMILES	C1=CC=C(C(=C1)CCN)C(=O)O.Cl	[2]

Table 2: Physicochemical Properties

Property	Value	Citation
Appearance	White to off-white solid	[1]
Storage Conditions	Room Temperature, Inert Atmosphere	[1]
Molecular Weight (Free Base)	165.19 g/mol	[4]
XLogP3 (Free Base, Computed)	-0.9	[4]

Note: Some properties listed are for the free base, 2-(2-Aminoethyl)benzoic acid (CAS 757901-30-7), as indicated. Experimental data such as melting point, boiling point, and pKa for the hydrochloride salt are not prominently available in the reviewed literature.

Synthesis and Manufacturing

The synthesis of 2-(2-Aminoethyl)benzoic acid is rooted in established organic chemistry reactions.[5] While several conceptual routes exist, a common and practical approach involves the reduction of a nitro-intermediate, which avoids the complexities of direct aminoethylation.

A viable synthetic pathway begins with the formation of 2-(2-nitroethyl)benzoic acid, which is then reduced to the target primary amine.[5] This reduction is a standard transformation that

can be accomplished using various reagents, offering flexibility in process development.^[5]

Below is a generalized experimental protocol for this key transformation step.

Experimental Protocol: Reduction of 2-(2-Nitroethyl)benzoic Acid

Objective: To synthesize 2-(2-Aminoethyl)benzoic acid via catalytic hydrogenation of 2-(2-nitroethyl)benzoic acid.

Materials:

- 2-(2-Nitroethyl)benzoic acid (starting material)
- Palladium on carbon (Pd/C, 10% w/w) catalyst
- Methanol or Ethanol (solvent)
- Hydrogen gas (H₂)
- Pressurized hydrogenation vessel (e.g., Parr shaker)
- Filtration apparatus (e.g., Celite pad)
- Rotary evaporator

Methodology:

- A solution of 2-(2-nitroethyl)benzoic acid is prepared in a suitable solvent such as methanol or ethanol within a high-pressure reaction vessel.
- The vessel is purged with an inert gas (e.g., nitrogen or argon) to remove air.
- A catalytic amount of 10% Palladium on carbon (typically 1-5 mol%) is carefully added to the solution.
- The vessel is sealed and connected to a hydrogen gas source.

- The atmosphere is replaced with hydrogen, and the vessel is pressurized to the desired level (e.g., 50 psi).
- The reaction mixture is agitated vigorously at room temperature.
- The reaction progress is monitored by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is fully consumed.
- Upon completion, the hydrogen pressure is carefully released, and the vessel is purged again with an inert gas.
- The reaction mixture is filtered through a pad of Celite to remove the palladium catalyst. The filter cake is washed with additional solvent to ensure complete recovery of the product.
- The filtrate is concentrated under reduced pressure using a rotary evaporator to yield the crude 2-(2-Aminoethyl)benzoic acid.
- To form the hydrochloride salt, the resulting free amine can be dissolved in a suitable solvent (e.g., diethyl ether or isopropanol) and treated with a stoichiometric amount of hydrochloric acid (either as a gas or a solution in a compatible solvent). The precipitated hydrochloride salt is then collected by filtration, washed, and dried.

Logical Workflow for Synthesis

The synthesis of **2-(2-Aminoethyl)benzoic acid hydrochloride** can be visualized as a multi-step process, often starting from o-phthalaldehydic acid. The workflow highlights the key intermediates and transformations.

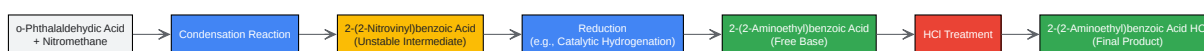


Figure 1: Synthetic Workflow for 2-(2-Aminoethyl)benzoic Acid

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